



An In-Depth Technical Guide to Tinidazole-d5: Chemical Structure and Isotopic Labeling

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Compound of Interest		
Compound Name:	Tinidazole-d5	
Cat. No.:	B565197	Get Quote

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This technical guide provides a comprehensive overview of **Tinidazole-d5**, a deuterated analog of the antimicrobial agent Tinidazole. This document details its chemical structure, isotopic labeling, and physical and chemical properties. It also outlines the established mechanism of action of Tinidazole, which is fundamental to understanding the biological activity of its deuterated form. While a specific, detailed experimental protocol for the synthesis of **Tinidazole-d5** is not publicly available, this guide infers a probable synthetic route based on established methods for the parent compound and related deuterated molecules. Similarly, specific pharmacokinetic and mass spectrometry data for **Tinidazole-d5** are not widely published; therefore, this guide presents data for the non-deuterated Tinidazole as a reference point.

Chemical Structure and Isotopic Labeling

Tinidazole-d5 is a stable isotope-labeled version of Tinidazole, where five hydrogen atoms on the ethylsulfonyl ethyl group have been replaced with deuterium atoms. This specific labeling makes it a valuable internal standard for quantitative analysis of Tinidazole in biological matrices by mass spectrometry.

IUPAC Name: 1-[2-(Ethyl-d5-sulfonyl)ethyl]-2-methyl-5-nitro-1H-imidazole

Chemical Formula: C8H8D5N3O4S



The deuterium labeling is located on the terminal ethyl group of the ethylsulfonyl ethyl side chain attached to the imidazole ring.

Chemical Structure Visualization

Caption: Chemical structure of Tinidazole-d5 with deuterium atoms (D) indicated.

Physicochemical and Spectrometric Data

The incorporation of deuterium atoms results in a higher molecular weight for **Tinidazole-d5** compared to its non-deuterated counterpart. This mass difference is the basis for its use as an internal standard in mass spectrometry-based assays.

Property	Tinidazole	Tinidazole-d5
Molecular Formula	C8H13N3O4S	C8H8D5N3O4S
Molecular Weight	247.27 g/mol	252.30 g/mol
Monoisotopic Mass	247.0627 g/mol	252.0941 g/mol
HPLC-MS/MS (MRM)	m/z 247.4 → 81.9[1]	Not explicitly found, but expected to be m/z 252.4 → fragments

Synthesis of Tinidazole-d5: A Proposed Experimental Protocol

While a specific, detailed experimental protocol for the synthesis of **Tinidazole-d5** is not readily available in the reviewed literature, a plausible synthetic route can be inferred from the known synthesis of Tinidazole and general methods for deuterium labeling. The synthesis of Tinidazole typically involves the reaction of 2-methyl-5-nitroimidazole with a suitable ethylsulfonyl ethylating agent.

A likely approach for the synthesis of **Tinidazole-d5** would involve the use of a deuterated ethylating agent, such as ethyl-d5 iodide or a similar deuterated precursor, to introduce the deuterium-labeled ethyl group.



Inferred Synthetic Workflow

The synthesis can be conceptualized in two main stages: preparation of the deuterated ethylating agent and its subsequent reaction with 2-methyl-5-nitroimidazole.







Extracellular Environment Uptake Anaerobic Microorganism Tinidazole (Prodrug) Reduction of Nitro Group e- (from Ferredoxin) Reactive Nitro **Radical Anions** Interaction with DNA **DNA Strand Breakage** and Destabilization Cell Death

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References

- 1. Development of a HPLC/MS/MS method for simultaneous determination of tinidazole, dyclonine and chlorhexidine in rat plasma and its application in the pharmacokinetic research of a film-forming solution PubMed [pubmed.ncbi.nlm.nih.gov]
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